

Application Notes and Protocols for Samarium-149 in Nuclear Physics Research

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Compound of Interest

Compound Name: Samarium-149

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These application notes provide a comprehensive overview of the use of **Samarium-149** (^{149}Sm) in nuclear physics research. This document details its primary applications, experimental protocols for its use, and relevant quantitative data.

Introduction to Samarium-149

Samarium-149 is a stable isotope of samarium that plays a significant role in nuclear physics and reactor technology.^{[1][2]} Its most notable characteristic is its exceptionally large thermal neutron capture cross-section, making it a potent neutron absorber.^{[1][3]} This property is central to its application in various research and industrial settings.

Key Applications of Samarium-149

The unique nuclear properties of ^{149}Sm lend it to several key applications in nuclear physics research:

- Neutron Poison in Nuclear Reactors: Due to its high probability of absorbing thermal neutrons, ^{149}Sm is a significant "neutron poison" in nuclear reactors.^{[1][4]} It is a fission product, primarily from the beta decay of Neodymium-149 and Promethium-149.^[1] The buildup of ^{149}Sm affects the reactivity of the reactor core, and understanding its concentration is crucial for safe and efficient reactor operation.^[5]

- Target Material for Isotope Production: ^{149}Sm can be used as a target material in particle accelerators to produce other isotopes of interest for medical or research purposes. For example, it has been investigated as a target for the production of Terbium-149, a promising radionuclide for targeted alpha therapy.
- Nuclear Structure Studies: The study of nuclear reactions involving ^{149}Sm provides valuable data for refining nuclear models. Experiments measuring neutron capture and transmission through ^{149}Sm help in determining resonance parameters and understanding the excited states of the resulting ^{150}Sm nucleus.^[6]
- Astrophysical Nucleosynthesis Research (s-process): Samarium isotopes, including ^{149}Sm , are synthesized in stars through the slow neutron capture process (s-process).^{[2][3][7]} Studying the neutron capture cross-sections of these isotopes is essential for validating models of stellar nucleosynthesis and understanding the cosmic abundances of elements heavier than iron.^{[3][7][8]}

Quantitative Data: Neutron Capture Cross-Sections of Samarium-149

The neutron capture cross-section of ^{149}Sm is highly energy-dependent. The following table summarizes key values from evaluated nuclear data libraries.

| Neutron Energy | $^{149}\text{Sm}(n,\gamma)$ Cross-Section (barns) | Data Source |
|--------------------------|---|---------------|
| Thermal (0.0253 eV) | ~41,000 | ENDF/B-VIII.0 |
| Resonance Peak (~0.1 eV) | > 100,000 | ENDF/B-VIII.0 |
| 1 keV | ~1,000 | JENDL-4.0 |
| 10 keV | ~200 | JENDL-4.0 |
| 100 keV | ~30 | JENDL-4.0 |

Note: Cross-section values can vary slightly between different evaluated nuclear data libraries (e.g., ENDF, JENDL, JEFF). The values presented here are approximate and should be referenced from the specific database for precise calculations.

Experimental Protocols

Neutron Activation Analysis (NAA) of Samarium-149

Neutron Activation Analysis is a highly sensitive technique for determining the elemental composition of a sample.[\[6\]](#)[\[9\]](#)[\[10\]](#) It can be used to quantify the amount of ^{149}Sm in a given material.

Objective: To determine the concentration of ^{149}Sm in a sample.

Materials:

- Sample containing an unknown quantity of ^{149}Sm .
- Samarium standard with a known concentration of ^{149}Sm .
- High-purity polyethylene or quartz vials.[\[11\]](#)
- Nuclear reactor or a neutron source.
- High-purity germanium (HPGe) detector.
- Multi-channel analyzer (MCA).
- Lead shielding.

Protocol:

- Sample Preparation:
 - Accurately weigh the sample and the ^{149}Sm standard.
 - Encapsulate the sample and standard in separate, identical vials.[\[11\]](#) Ensure clean handling to avoid contamination.
- Irradiation:
 - Place the encapsulated sample and standard in the irradiation position within the nuclear reactor or neutron source.

- Irradiate both the sample and the standard with a known and stable neutron flux for a predetermined time. The irradiation time will depend on the expected concentration of ^{149}Sm and the neutron flux.
- Cooling:
 - After irradiation, remove the sample and standard and allow them to "cool" for a specific period. This allows short-lived interfering radioisotopes to decay.
- Gamma-Ray Spectroscopy:
 - Place the irradiated sample in front of the HPGe detector, surrounded by lead shielding to reduce background radiation.
 - Acquire the gamma-ray spectrum for a set counting time using the MCA. The characteristic gamma rays from the decay of the activated isotope (^{150}Sm) will be detected.
 - Repeat the measurement for the irradiated standard under identical geometry and counting time.
- Data Analysis:
 - Identify the characteristic photopeaks of the activated samarium isotope in the gamma-ray spectra of both the sample and the standard.
 - Determine the net peak area (counts) for the identified photopeaks in both spectra.
 - Calculate the concentration of ^{149}Sm in the sample using the following formula:

Time-of-Flight (TOF) Neutron Capture Cross-Section Measurement

The Time-of-Flight technique is a powerful method for measuring energy-dependent neutron cross-sections.[\[12\]](#)[\[13\]](#)

Objective: To measure the neutron capture cross-section of ^{149}Sm as a function of neutron energy.

Materials:

- A thin, well-characterized ^{149}Sm target.
- A pulsed neutron source (e.g., from a linear accelerator).
- A flight tube with collimators.
- A neutron detector (for flux measurement).
- A gamma-ray detector array (e.g., C_6D_6 scintillators or a $4\pi \text{ BaF}_2$ calorimeter) to detect prompt capture gamma-rays.[\[14\]](#)
- Fast timing electronics and a data acquisition system.

Protocol:

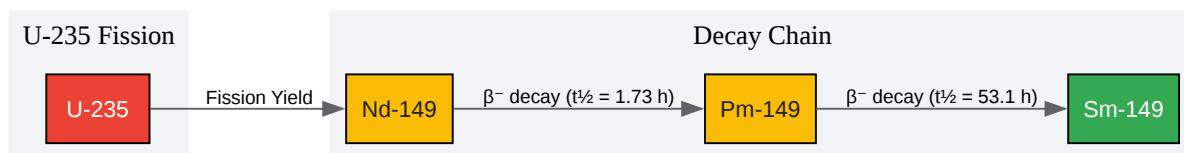
- Experimental Setup:
 - Position the pulsed neutron source at the beginning of the flight tube.
 - Place the ^{149}Sm target at a known distance from the neutron source within the flight path.
 - Position the neutron detector in the beam path after the target to measure the neutron flux.
 - Arrange the gamma-ray detector array around the ^{149}Sm target to detect the prompt gamma-rays emitted upon neutron capture.
- Data Acquisition:
 - Generate short pulses of neutrons. The start time of the pulse (t_0) is recorded.
 - As neutrons travel down the flight tube, they separate based on their energy (velocity), with higher energy neutrons arriving at the target first.
 - When a neutron is captured by a ^{149}Sm nucleus, prompt gamma-rays are emitted and detected by the gamma-ray detectors. The time of detection (t) is recorded.
 - The time-of-flight of the neutron is $T = t - t_0$.

- The neutron energy (E) can be calculated from its time-of-flight and the flight path distance (L): $E = \frac{1}{2} * m * (L/T)^2$, where m is the neutron mass.
- The data acquisition system records the time-of-flight and the pulse height of the detected gamma-rays for each event.

• Data Analysis:

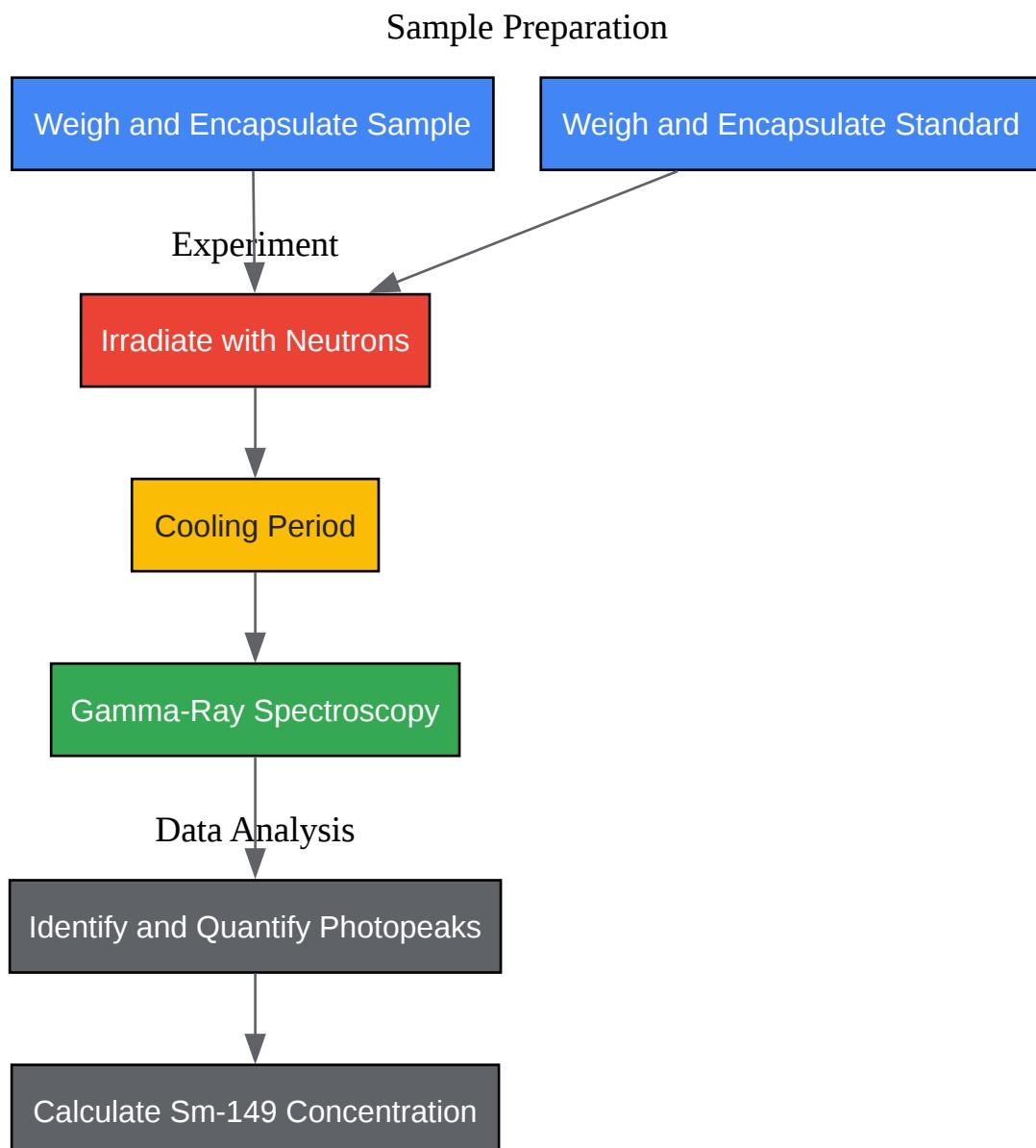
- The raw data consists of a spectrum of gamma-ray events as a function of neutron time-of-flight.
- The neutron capture yield is determined by counting the number of capture events for each time-of-flight (energy) bin.
- Corrections must be applied for background radiation, detector efficiency, dead time, and neutron self-shielding within the sample.
- The neutron flux as a function of energy is determined from the measurements with the neutron detector.
- The neutron capture cross-section (σ) as a function of neutron energy is then calculated by normalizing the capture yield to the incident neutron flux and the number of ^{149}Sm atoms in the target.

Visualizations

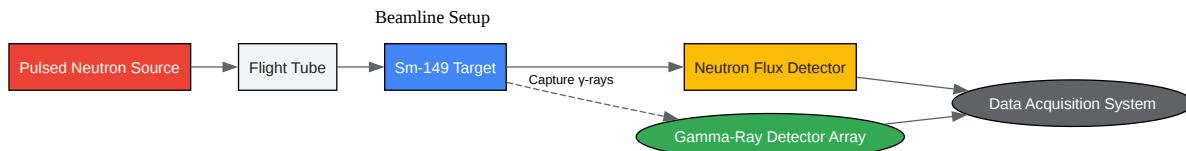


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Caption: Production and decay chain of **Samarium-149** from Uranium-235 fission.

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Caption: Experimental workflow for Neutron Activation Analysis (NAA).

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Caption: Experimental workflow for Time-of-Flight (TOF) neutron capture measurement.

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